

Synthesis and preparation methods for Solvent Red 135.

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Compound of Interest

Compound Name: Solvent Red 135

CAS No.: 20749-68-2

Cat. No.: B008356

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An In-Depth Technical Guide to the Synthesis and Preparation of **Solvent Red 135**

Introduction

Solvent Red 135, identified by the Colour Index name C.I. 564120, is a high-performance synthetic dye belonging to the perinone class of colorants.^{[1][2]} With the chemical formula $C_{18}H_6Cl_4N_2O$ and CAS numbers 20749-68-2 and 71902-17-5, it presents as a vibrant, yellowish-red powder.^{[1][3]} This dye is highly valued in industrial applications for its exceptional thermal stability, with a melting point of approximately 318°C and heat resistance in polystyrene reaching up to 300°C.^{[4][5]} Furthermore, it exhibits excellent lightfastness and migration resistance.^[4]

Chemically, **Solvent Red 135** is characterized by its poor solubility in water but good solubility in various organic solvents such as acetone, chloroform, and ethanol.^[6] This property is fundamental to its classification as a solvent dye and dictates its primary applications. It is extensively used for coloring a wide variety of polymers and plastics, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polymethyl methacrylate (PMMA), polyvinyl chloride (PVC), and polyethylene terephthalate (PET).^{[3][6]} It is also a key colorant for

polyester fiber pulp.[2][6] The synthesis of **Solvent Red 135** is a well-established industrial process, primarily achieved through a condensation reaction, which can be adapted into several methodologies to balance production cost, yield, and final product quality.

Core Synthesis Chemistry

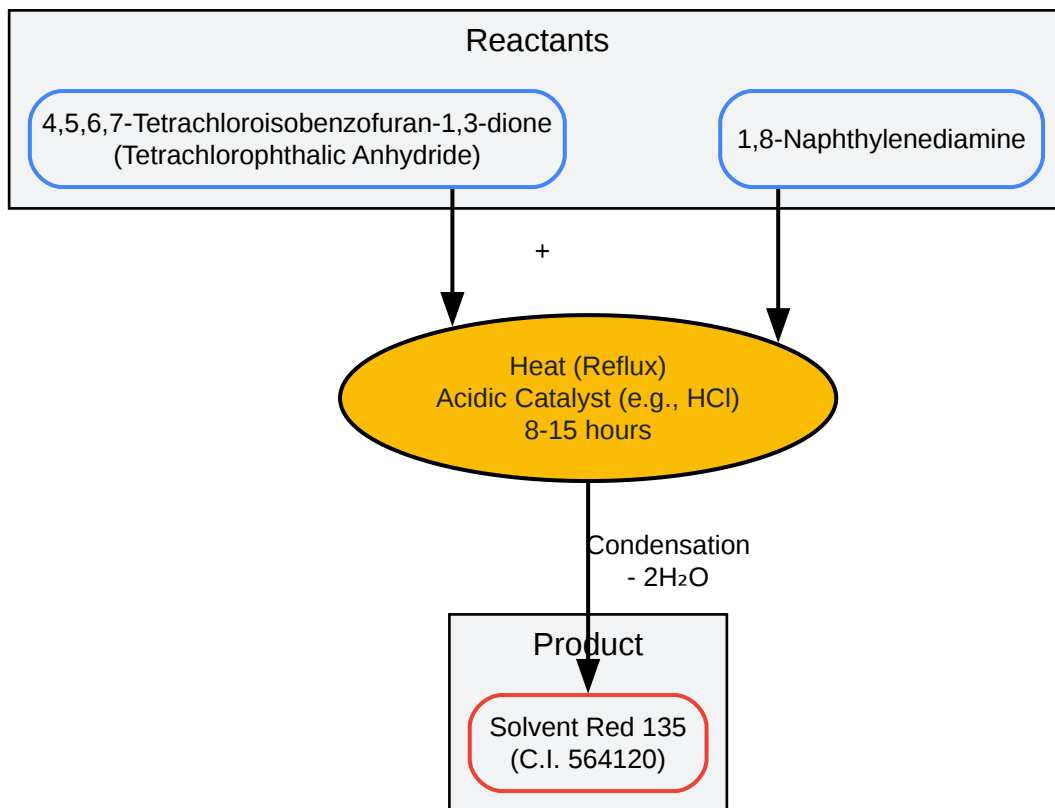
The synthesis of **Solvent Red 135** is fundamentally a two-step condensation reaction between two key aromatic precursors: 4,5,6,7-Tetrachloroisobenzofuran-1,3-dione (commonly known as tetrachlorophthalic anhydride or TCPA) and 1,8-Naphthylenediamine.[1][7][8]

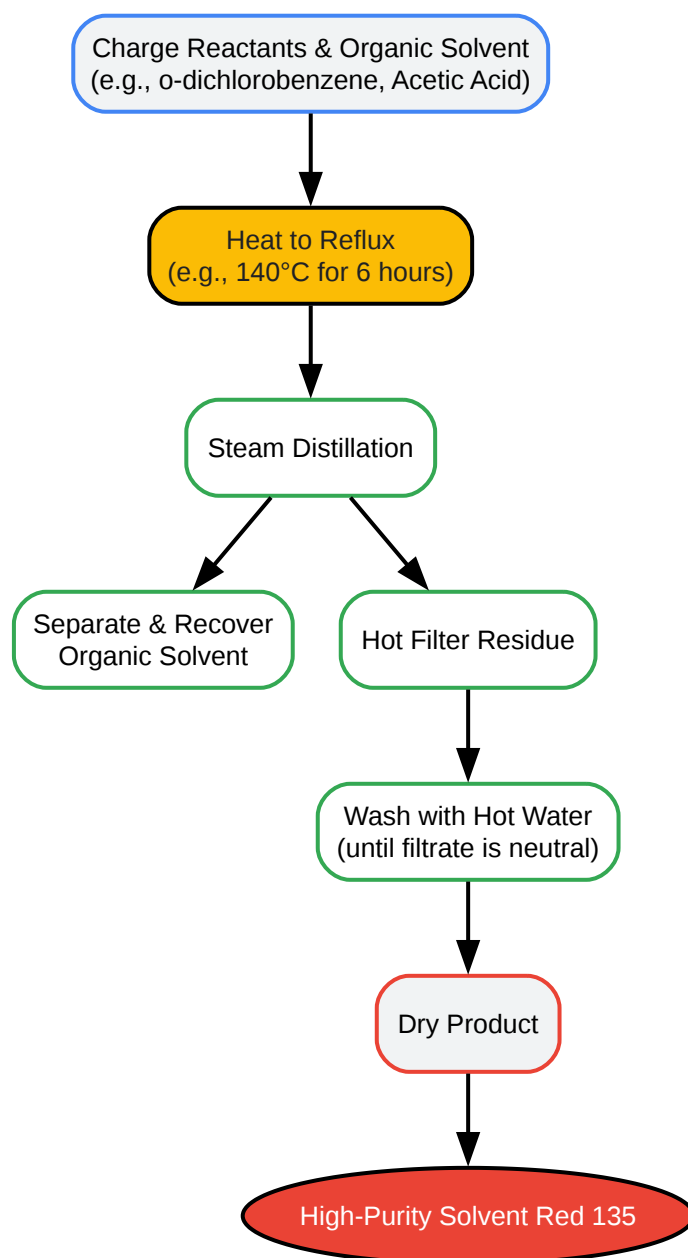
The Fundamental Reaction Mechanism:

The reaction proceeds through a two-stage mechanism within a heated, acidic environment.[7]

- **Formation of the Perinone Backbone:** The initial step involves the nucleophilic attack of an amino group from 1,8-naphthylenediamine onto one of the carbonyl carbons of tetrachlorophthalic anhydride. This is followed by a condensation reaction that forms an intermediate amide linkage.
- **Ring Closure and Aromatization:** Under sustained heating in a reflux state, a second intramolecular condensation occurs. The remaining amino group attacks the other carbonyl group, leading to cyclization and the elimination of water molecules. This ring-closure and subsequent aromatization yield the stable, fused perinone structure characteristic of **Solvent Red 135**. [7]

Overall Synthesis Reaction of Solvent Red 135





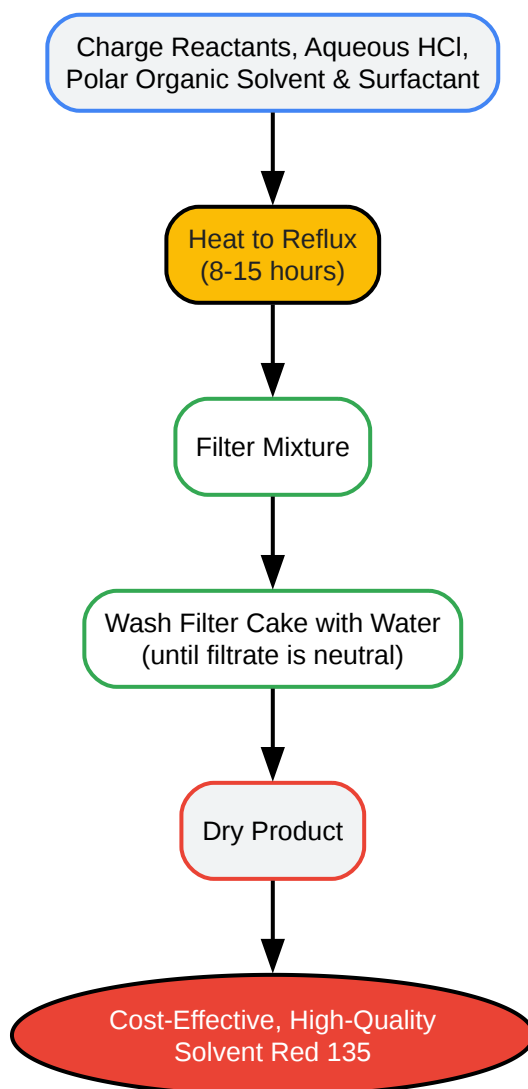
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Caption: Experimental workflow for the organic solvent method.

Method 2: The Hybrid Solvent-Aqueous Method

To overcome the limitations of the purely solvent-based and aqueous-phase methods, an improved hybrid approach has been developed and patented. [9][10]* Principle & Rationale: This method uses a mixed reaction medium consisting of an aqueous hydrochloric acid solution, a water-miscible polar organic solvent (1-50% of the total medium), and a small

amount of a non-ionic surface-active catalyst (0.01-2%). [9][10] The organic solvent component (e.g., alcohol, acetic acid, DMF) helps improve product quality, while the aqueous HCl base keeps costs low and simplifies workup. The surfactant, such as a fatty alcohol-polyoxyethylene ether, likely acts as a phase-transfer catalyst, enhancing the interaction between reactants. [9][11] This synergistic approach aims to achieve the high quality of the solvent method with the low cost and ease of the aqueous method. [9]



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Caption: Experimental workflow for the hybrid solvent-aqueous method.

Data Summary: Comparison of Synthesis Methodologies

Parameter	Organic Solvent Method	Hybrid Solvent-Aqueous Method
Reaction Medium	Polar organic solvent (e.g., o-dichlorobenzene, acetic acid) [11]	Aqueous HCl, polar organic solvent, and non-ionic surfactant [9][11]
Typical Reaction Time	~6 hours [11]	8-15 hours [9]
Temperature	~140°C (Reflux) [11]	Reflux Temperature [9]
Reported Yield	High (~97.6%) [11]	High (~98%) [10][11]
Product Quality	High vividness, high purity [9]	Good quality, comparable to standard [9][11]
Advantages	Excellent product quality and vividness [9]	Good product quality, low production cost, simple workup [9][10]
Disadvantages	Difficult product separation, high solvent recovery cost, high energy use [9][10]	Longer reaction times compared to the pure solvent method [9][11]

Detailed Experimental Protocols

The following protocols are adapted from published methodologies and serve as a guide for laboratory-scale synthesis.

Protocol 1: Organic Solvent Method

Adapted from literature reports.[11]

- In a three-necked flask equipped with a mechanical stirrer and reflux condenser, add 204.04g of o-dichlorobenzene and 10.20g of acetic acid.
- Add 16.61g (0.105 mol) of 1,8-diaminonaphthalene and 28.59g (0.1 mol) of tetrachlorophthalic anhydride to the flask.

- Begin stirring and heat the mixture to 140°C. Maintain this temperature under reflux for 6 hours.
- After the reaction is complete, introduce water vapor into the system to perform steam distillation, separating and recovering the o-dichlorobenzene.
- Hot filter the remaining residue from the distillation.
- Wash the collected filter cake with hot water (approx. 85°C) until the filtrate runs clear and has a neutral pH (6-8).
- Dry the final product to obtain **Solvent Red 135** solid. The expected yield is approximately 39.83g (97.6%). [\[11\]](#)

Protocol 2: Hybrid Solvent-Aqueous Method

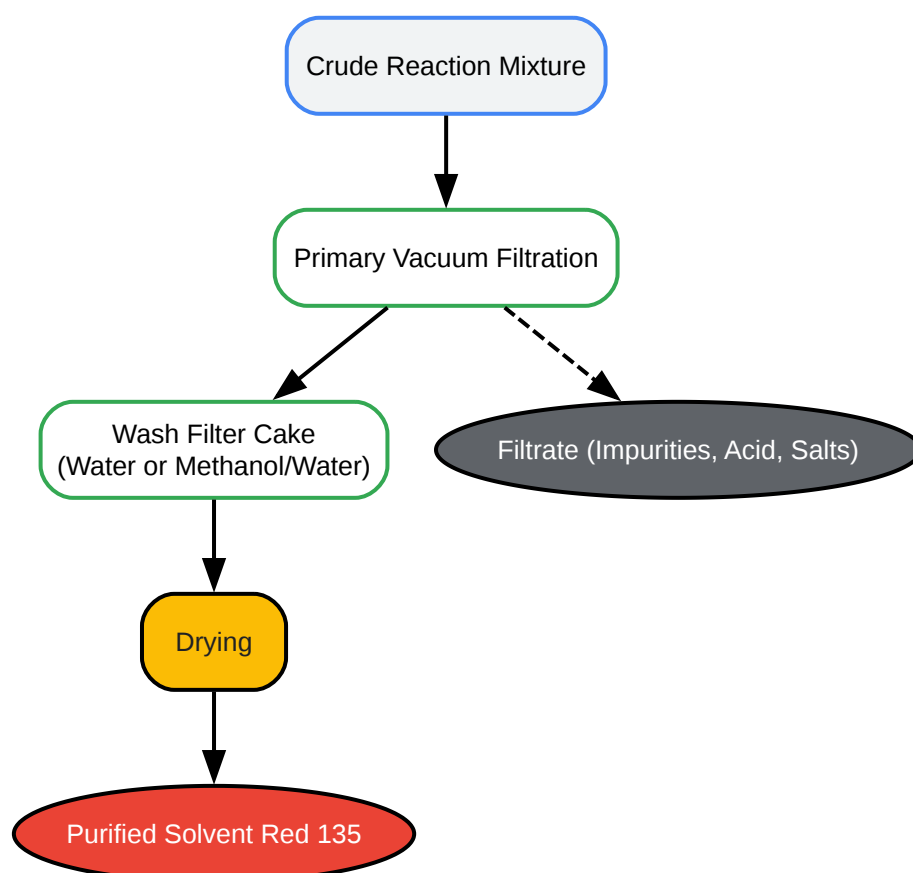
Adapted from patent literature.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- In a three-necked flask equipped with a mechanical stirrer and reflux condenser, add 300g of 13% aqueous hydrochloric acid solution and 60g of alcohol (e.g., ethanol).
- Sequentially add 28.6g of tetrachlorophthalic anhydride, 15.8g of 1,8-naphthalenediamine, and 0.3g of a non-ionic surfactant (e.g., fatty alcohol polyoxyethylene ether).
- Commence stirring and begin heating the mixture to its reflux temperature.
- Maintain the reaction under reflux for 10 hours.
- After the reaction period, cool the mixture and filter to isolate the solid product.
- Wash the filter cake thoroughly with clear water until the filtrate becomes neutral.
- Dry the product to obtain **Solvent Red 135**. The expected yield is approximately 40.0g (98%). [\[11\]](#)

Post-Synthesis Purification and Processing

Regardless of the synthetic route, a robust purification process is essential to achieve the desired quality and remove unreacted materials and byproducts.

- **Primary Filtration:** The crude dye is first isolated from the reaction mixture via vacuum filtration. [7]2. **Washing:** This is a critical step to remove residual acid, salts, and other water-soluble impurities. The filter cake is typically washed with water until the filtrate is neutral. [9] [11]For enhanced purity, a countercurrent washing step with a methanol/water mixture (e.g., 70:30 v/v) can be employed, which is particularly effective at reducing the content of impurities like hexachlorobenzene (HCB) by 40-60%. [7]3. **Drying:** The washed product is dried in an oven to remove residual moisture, yielding the final bright red powder.



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